

Solubility of metaldehyde in water and organic solvents

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Compound of Interest

Compound Name: Metaldehyde

Cat. No.: B535048

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An In-depth Technical Guide on the Solubility of **Metaldehyde** in Water and Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

Metaldehyde ($C_8H_{16}O_4$) is a cyclic tetramer of acetaldehyde, primarily utilized as a molluscicide to control slugs and snails in agriculture and horticulture.[1] Its efficacy and environmental fate are significantly influenced by its solubility in various media. This technical guide provides a comprehensive overview of the solubility of **metaldehyde** in water and a range of organic solvents. It is intended for researchers, scientists, and professionals in drug development who require detailed information on the physicochemical properties of this compound.

Quantitative Solubility Data

The solubility of **metaldehyde** has been determined in various solvents. The following tables summarize the available quantitative data, providing a comparative overview.

Table 1: Solubility of **Metaldehyde** in Water

Solubility (mg/L)	Temperature (°C)	pH	Source(s)
200	17	Not Specified	[2]
222	20	Not Specified	[2]
260	30	Not Specified	[3]
188	20	7	[4]
220	20	Not Specified	
200	20	Not Specified	
188	20	Not Specified	

Table 2: Solubility of **Metaldehyde** in Organic Solvents

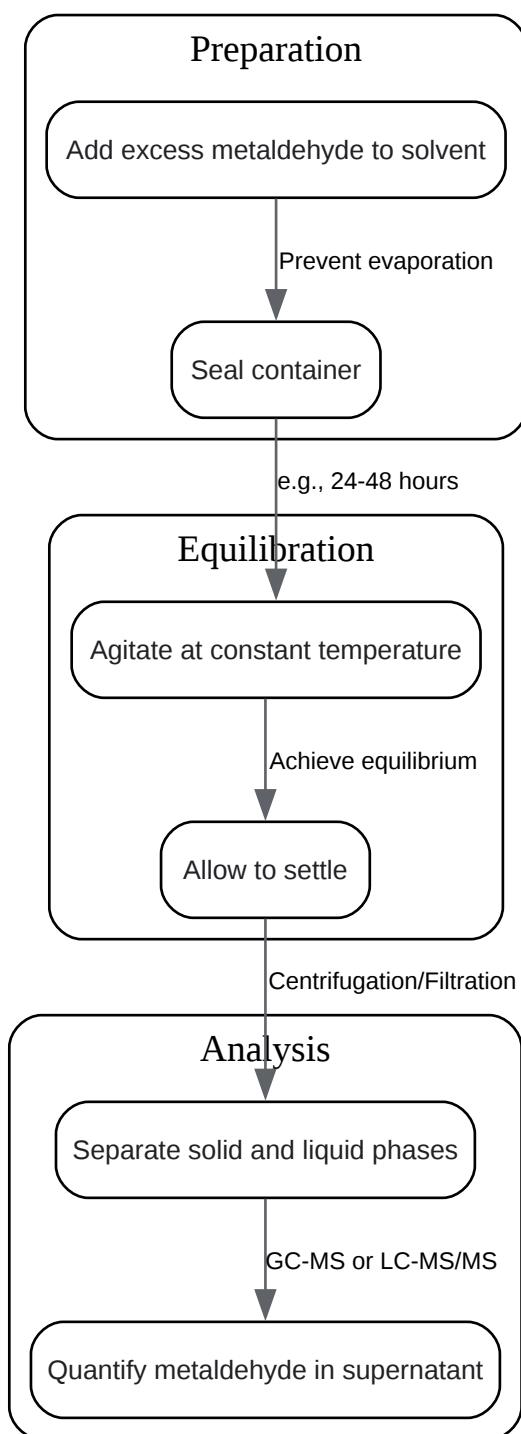
Solvent	Solubility (mg/L)	Temperature (°C)	Source(s)
Toluene	530	20	
Methanol	1730	20	
Benzene	Very Soluble	Not Specified	
Chloroform	Very Soluble	Not Specified	
Ethanol	Slightly Soluble	Not Specified	
Diethyl Ether	Slightly Soluble	Not Specified	
Acetone	Insoluble	Not Specified	
Acetic Acid	Insoluble	Not Specified	
Carbon Disulfide	Insoluble	Not Specified	
DMSO	1.82 mg/mL (1820 mg/L)	60 (with sonication and heating)	

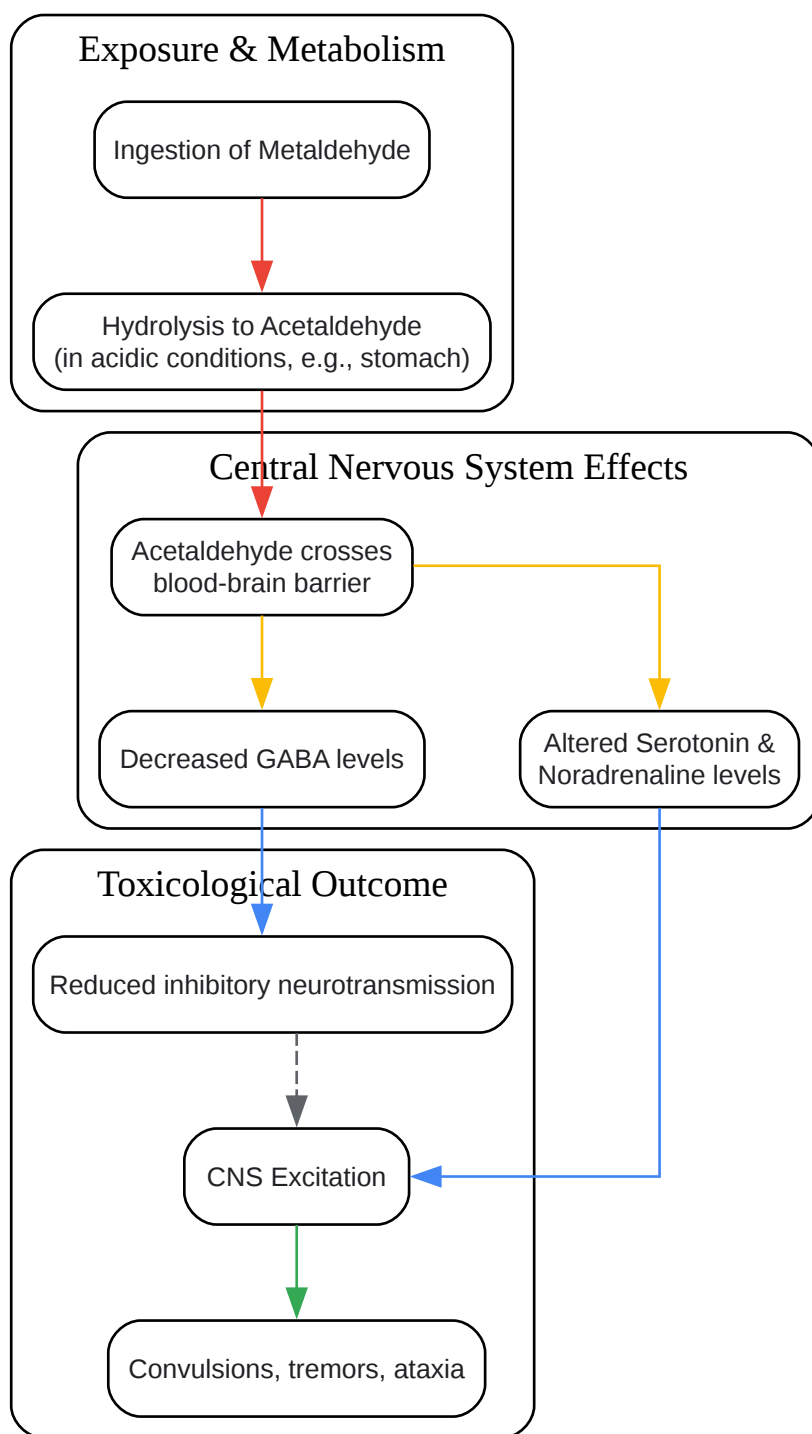
Experimental Protocols

The determination of solubility is a critical experimental procedure. The following sections detail the methodologies for solubility determination and subsequent quantification of **metaldehyde**.

Experimental Workflow for Solubility Determination

The workflow for determining the solubility of **metaldehyde** generally follows the OECD Guideline 105, employing the shake-flask method.





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References

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